

conceptual design of the SPPC accelerator complex

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An In-depth Technical Guide to the Conceptual Design of the Super Proton-Proton Collider (SPPC)

Introduction

The Super Proton-Proton Collider (**SPPC**) represents a monumental step forward in the global pursuit of fundamental physics. Envisioned as the successor to the Large Hadron Collider (LHC), the **SPPC** is the second phase of the ambitious Circular Electron-Positron Collider (CEPC-**SPPC**) project initiated by China[1][2]. Designed as a discovery machine, its primary objective is to explore the energy frontier well beyond the Standard Model, investigating new physics phenomena[3][4]. The **SPPC** will be a proton-proton collider housed in the same 100-kilometer circumference tunnel as the CEPC, a Higgs factory[1][5][6]. This strategic placement allows for a phased, synergistic approach to high-energy physics research over the coming decades.

The conceptual design of the **SPPC** is centered on achieving an unprecedented center-of-mass collision energy of up to 125 TeV, an order of magnitude greater than the LHC[1][3]. This leap in energy is predicated on significant advancements in key accelerator technologies, most notably the development of very high-field superconducting magnets.

Overall Design and Staging

The **SPPC**'s design is planned in two major phases to manage technical challenges and optimize for both high luminosity and high energy[1].

- Phase I: This stage targets a center-of-mass energy of 75 TeV. It will utilize 12 Tesla (T) superconducting dipole magnets, a technology that is a more direct successor to existing accelerator magnets. This phase can serve as an intermediate operational run, similar to the initial runs of the LHC at lower energies[1].
- Phase II: This is the ultimate goal of the project, aiming for a center-of-mass energy of 125 TeV[1][3]. Achieving this requires the successful research, development, and industrialization of powerful 20 T dipole magnets, which represents a significant technological challenge[1][5].

The current baseline design is focused on the 125 TeV goal, which dictates the specifications for the accelerator complex and its components[1].

SPPC Collider: Core Parameters

The main collider ring is the centerpiece of the **SPPC** project. Its design is optimized to achieve the highest possible energy and luminosity within the 100 km tunnel. The table below summarizes the primary design parameters for the 125 TeV baseline configuration.

Parameter	Value	Unit
General Design		
Circumference	100	km
Center-of-Mass Energy (CM)	125	TeV
Beam Energy	62.5	TeV
Injection Energy	3.2	TeV
Number of Interaction Points	2	
Magnet System		
Dipole Field Strength	20	T
Dipole Curvature Radius	10415.4	m
Arc Filling Factor	0.78	
Beam & Luminosity		
Peak Luminosity (per IP)	1.3×10^{35}	$\text{cm}^{-2}\text{s}^{-1}$
Lorentz Gamma (at collision)	66631	

Table 1: Key design parameters for the **SPPC** main collider ring at its 125 TeV baseline.[\[1\]](#)[\[7\]](#)

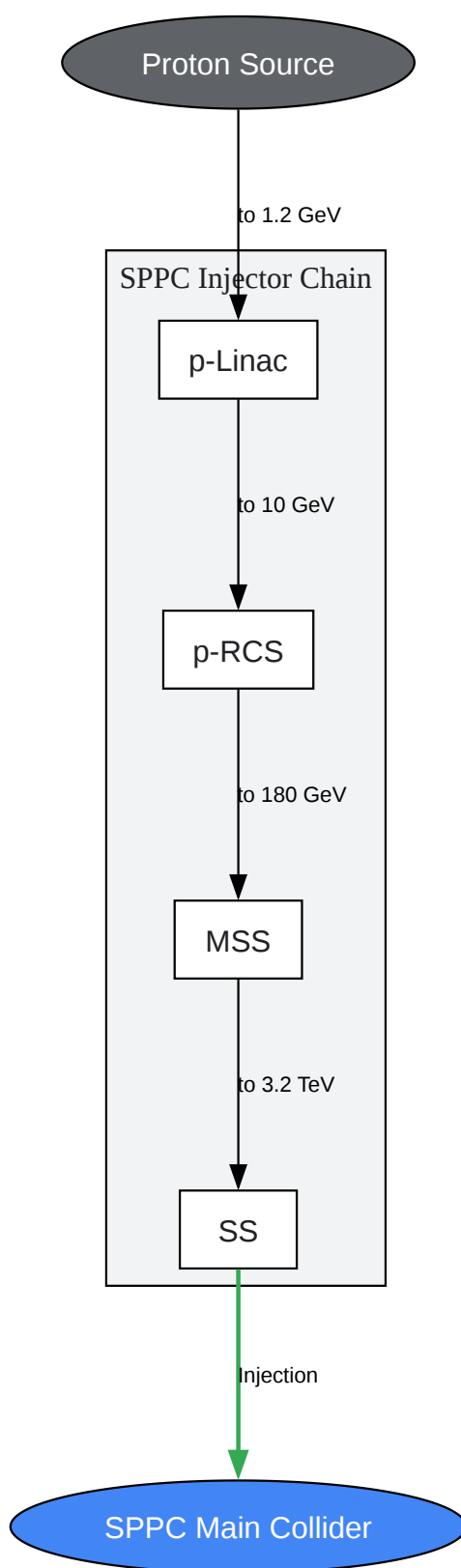
The SPPC Injector Chain

To accelerate protons to the required 3.2 TeV injection energy for the main collider ring, a sophisticated, multi-stage injector chain is required. This cascaded series of accelerators ensures that the proton beam has the necessary properties, such as bunch structure and emittance, at each stage before being passed to the next[\[4\]](#)[\[8\]](#). The injector complex is designed to be a powerful facility in its own right, with the potential to support its own physics programs when not actively filling the **SPPC**[\[5\]](#).

The injector chain consists of four main accelerator stages:

- p-Linac: A proton linear accelerator that provides the initial acceleration.

- p-RCS: A proton Rapid Cycling Synchrotron.
- MSS: The Medium-stage Synchrotron.
- SS: The Super Synchrotron, which is the final and largest synchrotron in the injector chain, responsible for accelerating the beam to the **SPPC**'s injection energy^{[1][8]}.



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Caption: The sequential workflow of the **SPPC** injector chain.

The table below outlines the energy progression through the injector complex.

Accelerator Stage	Output Energy
p-Linac (proton Linear Accelerator)	1.2 GeV
p-RCS (proton Rapid Cycling Synchrotron)	10 GeV
MSS (Medium-stage Synchrotron)	180 GeV
SS (Super Synchrotron)	3.2 TeV

Table 2: Energy stages of the **SPPC** injector chain.[\[1\]](#)[\[8\]](#)

Methodologies and Key Technical Challenges

The conceptual design of the **SPPC** is built upon specific methodologies aimed at overcoming significant technological hurdles. The feasibility of the entire project hinges on successful R&D in these areas.

High-Field Superconducting Magnets

The core technological challenge for the 125 TeV **SPPC** is the development of 20 T accelerator-quality dipole magnets[\[1\]](#)[\[6\]](#). The methodology involves a robust R&D program focused on advanced superconducting materials.

- **Design Principle:** To bend the 62.5 TeV proton beams around a 100 km ring, an exceptionally strong magnetic field is required. The 20 T target necessitates moving beyond traditional Niobium-Titanium (Nb-Ti) superconductors used in the LHC.
- **Materials R&D:** The primary candidates are Niobium-Tin (Nb₃Sn) and High-Temperature Superconductors (HTS). The design methodology involves creating a hybrid magnet structure, potentially using HTS coils to augment the field generated by Nb₃Sn coils[\[9\]](#).
- **Key Protocols:** This effort includes extensive testing of conductor cables, short-model magnet prototyping, and studies on stress management within the magnet coils, as the electromagnetic forces at 20 T are immense[\[9\]](#).

Longitudinal Beam Dynamics and RF System

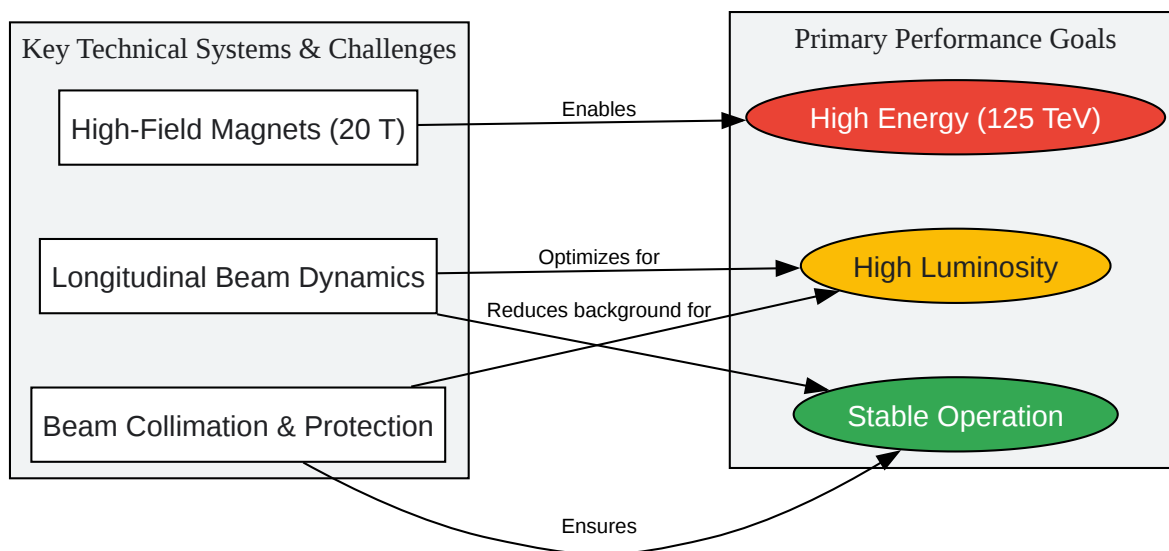
Maintaining beam stability and achieving high luminosity requires precise control over the proton bunches.

- **Design Principle:** The **SPPC** design employs a sophisticated Radio Frequency (RF) system to control the longitudinal profile of the proton bunches. Shorter bunches lead to a higher probability of collision at the interaction points, thus increasing luminosity[4].
- **Methodology:** A dual-harmonic RF system is proposed. This system combines a fundamental frequency of 400 MHz with a higher harmonic system at 800 MHz. The superposition of these two RF waves creates a wider and flatter potential well, which helps to lengthen the bunch core slightly while shortening the overall bunch length, mitigating collective instabilities and beam-beam effects[4].

Beam Collimation and Machine Protection

The total stored energy in the **SPPC** beams will be enormous, on the order of gigajoules.

- **Design Principle:** A tiny fraction of this beam hitting a magnet could cause a quench (a loss of superconductivity) or permanent damage. Therefore, a highly efficient beam collimation system is critical for both machine protection and detector background control.
- **Methodology:** The design involves a multi-stage collimation system to safely absorb stray protons far from the interaction points and superconducting components. This is a crucial area of study, as the mechanisms for beam loss and collimation at these unprecedented energies present new challenges compared to lower-energy colliders[9].



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Caption: Logical relationship between key systems and performance goals.

Conclusion

The conceptual design of the Super Proton-Proton Collider outlines a clear, albeit challenging, path toward the next frontier in high-energy physics. As the second phase of the CEPC-**SPPC** project, it leverages a 100 km tunnel to aim for a groundbreaking 125 TeV center-of-mass energy. The design is characterized by a powerful four-stage injector chain and relies on the successful development of cutting-edge 20 T superconducting magnets. Through detailed methodologies addressing beam dynamics, collimation, and other accelerator physics issues, the **SPPC** is poised to become the world's premier facility for fundamental particle research in the decades to come.

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